

Application Notes and Protocols for Daltroban Dosage in Animal Studies

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Compound of Interest

Compound Name: *Daltroban*

Cat. No.: *B1669783*

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Introduction

Daltroban is a potent and selective thromboxane A2 (TXA2) receptor antagonist.^[1] It competitively inhibits the binding of TXA2 to its receptor, thereby blocking downstream signaling pathways that lead to platelet aggregation and vasoconstriction.^{[1][2]} This mechanism of action makes **Daltroban** a valuable tool for investigating the role of the TXA2 pathway in various physiological and pathological processes. These application notes provide detailed protocols for calculating and administering **Daltroban** in common animal models used in preclinical research.

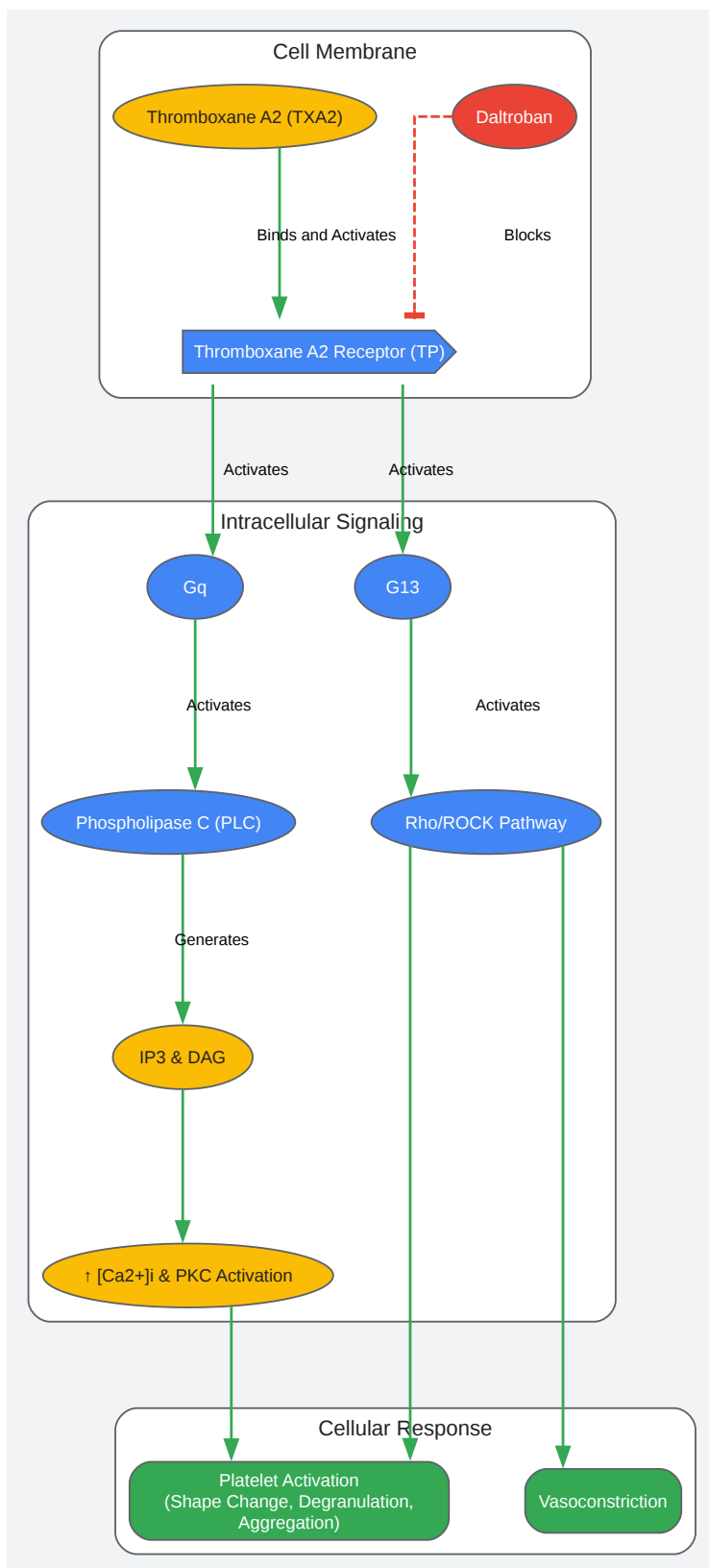
Mechanism of Action: Thromboxane A2 Signaling Pathway

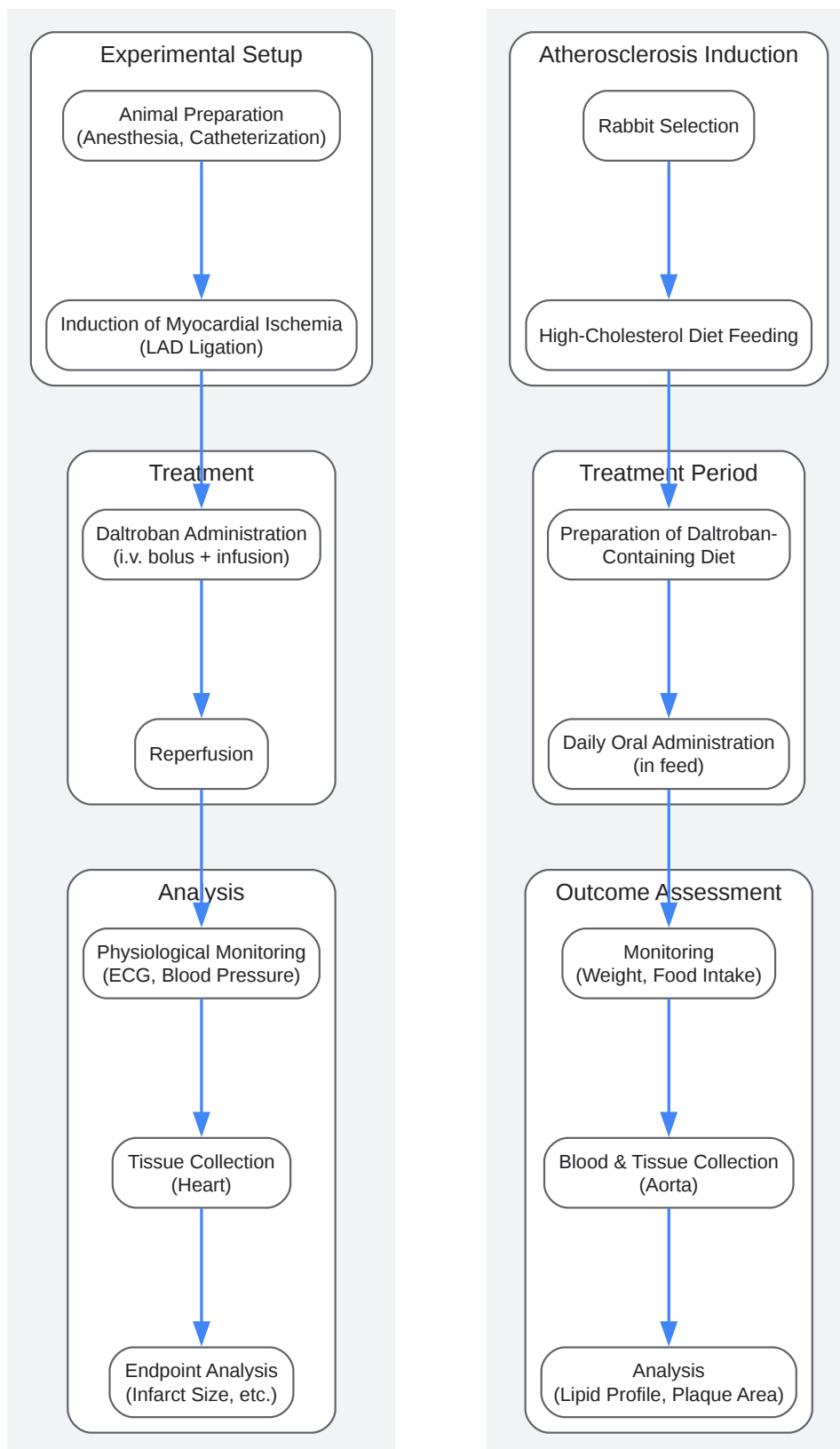
Thromboxane A2 (TXA2) is a lipid mediator derived from arachidonic acid that plays a crucial role in hemostasis and thrombosis.^[2] It exerts its effects by binding to the thromboxane A2 receptor (TP), a G-protein coupled receptor (GPCR).^[2] Upon ligand binding, the TP receptor activates intracellular signaling cascades primarily through Gq and G13 proteins.

Activation of Gq leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein

kinase C (PKC). This cascade ultimately results in platelet shape change, degranulation, and aggregation.

Simultaneously, the activation of G13 stimulates the Rho/ROCK pathway, which contributes to vasoconstriction and platelet aggregation. **Daltroban**, by blocking the TP receptor, prevents the initiation of these signaling events.





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References

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- 2. Mechanisms of platelet activation: thromboxane A2 as an amplifying signal for other agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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